

Personal protective equipment for handling 2-Chloro-4-iodobenzoic acid

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Compound of Interest

Compound Name: 2-Chloro-4-iodobenzoic acid

Cat. No.: B136495

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Safe Handling and Disposal of 2-Chloro-4-iodobenzoic Acid

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Chloro-4-iodobenzoic acid**. Following these procedures is critical to ensure personal safety and proper environmental management.

Hazard Summary

2-Chloro-4-iodobenzoic acid is a corrosive solid that poses multiple health risks.^[1] It can cause severe skin irritation and serious eye damage.^{[1][2]} Inhalation of its dust may lead to respiratory irritation, and ingestion is toxic.^{[1][3]} It is also classified as very toxic to aquatic life.
^[1]

Table 1: GHS Hazard Classification for 2-Chloro-4-iodobenzoic Acid

Hazard Class	Hazard Statement	Pictogram
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	Danger
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage	Danger
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation	Warning
Hazardous to the aquatic environment, acute hazard (Category 1)	H400: Very toxic to aquatic life	Warning

Source: Aggregated GHS information from multiple sources.[\[1\]](#)

Operational Plan: Safe Handling Protocol

A systematic approach is essential when working with **2-Chloro-4-iodobenzoic acid**. This involves a combination of engineering controls, appropriate personal protective equipment (PPE), and safe handling practices.

Engineering Controls

- Ventilation: Always handle **2-Chloro-4-iodobenzoic acid** in a certified chemical fume hood to minimize the risk of inhaling dust or vapors.[\[4\]](#)[\[5\]](#)
- Emergency Equipment: Ensure that an eyewash station and an emergency shower are readily accessible and in good working order.[\[4\]](#)[\[6\]](#) Spill cleanup materials for acids, such as calcium carbonate, should also be available.[\[4\]](#)

Personal Protective Equipment (PPE)

The selection of PPE depends on the specific procedures being performed. The following table summarizes the recommended PPE for handling this compound.

Table 2: Recommended Personal Protective Equipment

Protection Type	Recommended PPE	Rationale
Eye and Face Protection	Chemical safety goggles used in conjunction with a face shield.[4][7]	Provides maximum protection from splashes and airborne particles. A face shield alone is not adequate.[4]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile, Neoprene).[4][8]	Protects skin from direct contact and potential burns or irritation.
Body Protection	A lab coat is mandatory. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is required.[7][8]	Prevents contamination of personal clothing and protects the skin.

| Respiratory Protection | Generally not required when working in a fume hood. If a significant amount of dust is expected, a NIOSH-approved respirator with a particulate filter may be necessary.[5][8] | Protects the respiratory tract from irritation caused by dust.[5] |

Handling Procedures

- Preparation: Before starting work, ensure all necessary PPE is worn correctly. Clearly label all containers.[6]
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to contain any dust.[5] Use appropriate tools (e.g., spatulas) to handle the solid.
- Dissolving: When mixing with water or other solvents, always add the **2-Chloro-4-iodobenzoic acid** solid slowly to the liquid while stirring.[5] Never add liquid to the solid, as this can cause splashing and an exothermic reaction.[4]
- Storage: Store **2-Chloro-4-iodobenzoic acid** in a cool, dry, well-ventilated area in a tightly closed container.[9] Keep it segregated from incompatible materials, such as bases and

strong oxidizing agents. Store below eye level.[4][7]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, removing contact lenses if present.[3][4] Seek immediate medical attention.[10]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[4] Seek medical attention if irritation persists.[2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if symptoms occur.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[10]

Disposal Plan

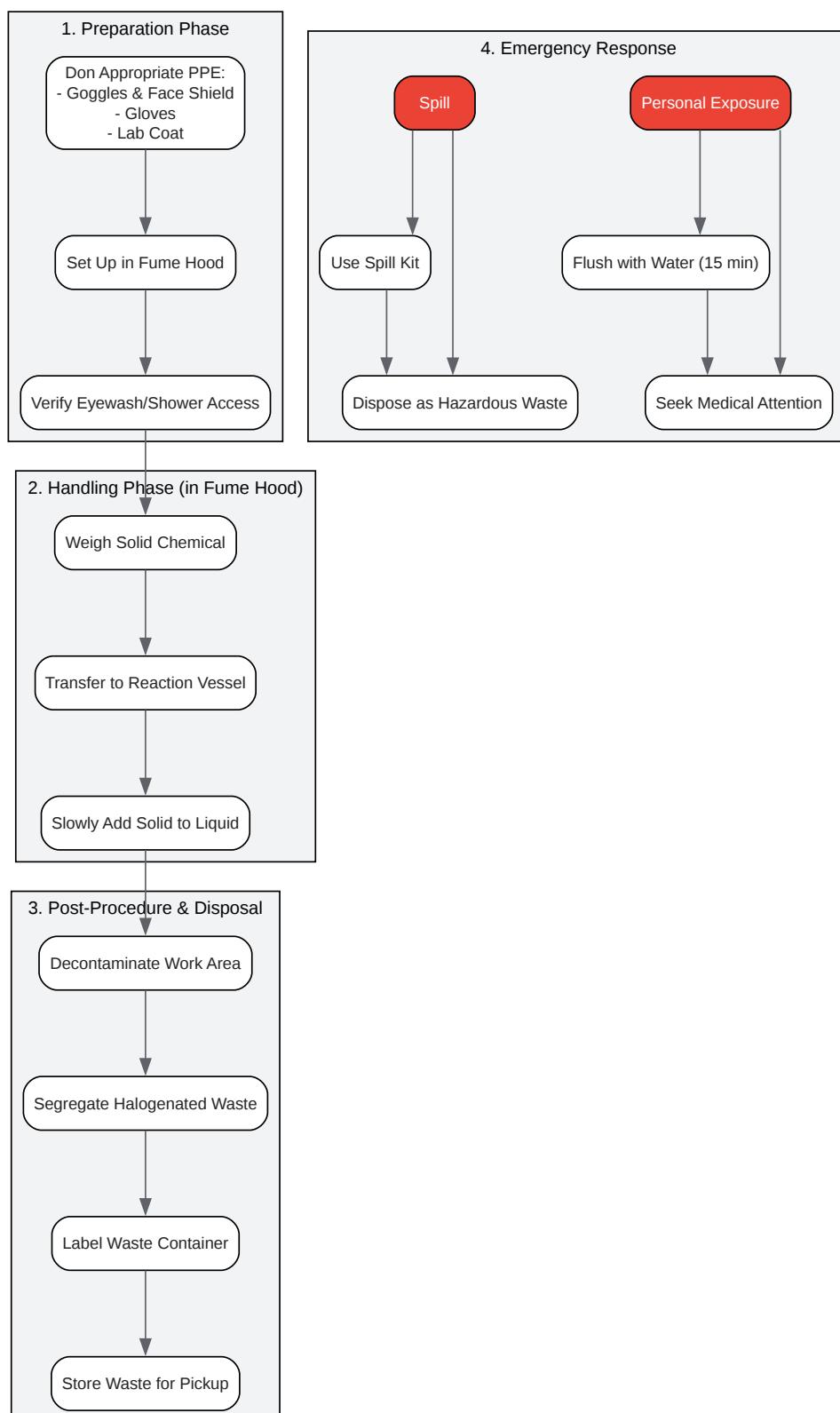
As a halogenated organic compound, **2-Chloro-4-iodobenzoic acid** and its contaminated materials must be disposed of as hazardous waste.[11][12]

- Segregation: Collect all waste containing **2-Chloro-4-iodobenzoic acid** (including contaminated consumables like gloves, weigh boats, and paper towels) in a designated, properly labeled hazardous waste container.[13] This container must be kept separate from non-halogenated organic waste.[11][12][14]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," and the full chemical name "**2-Chloro-4-iodobenzoic acid**" must be listed.[13][14] Do not use abbreviations.
- Storage of Waste: Keep the waste container tightly sealed and store it in a designated satellite accumulation area until it is collected by Environmental Health and Safety (EHS) personnel.
- Disposal Method: The primary disposal method for halogenated organic compounds is incineration at a licensed facility.[12][15] Never dispose of this chemical down the drain or in

regular trash.

Workflow for Handling 2-Chloro-4-iodobenzoic Acid

The following diagram outlines the standard operating procedure for safely handling **2-Chloro-4-iodobenzoic acid** from preparation to disposal.

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Caption: Workflow for safe handling of **2-Chloro-4-iodobenzoic acid**.

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References

- 1. 2-Chloro-4-iodobenzoic Acid | C7H4ClIO2 | CID 821264 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-4-iodobenzoic Acid | 145343-76-6 | Tokyo Chemical Industry (India) Pvt. Ltd.
[tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. 8.9 Corrosives | Environment, Health and Safety [ehs.cornell.edu]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. Managing Corrosive Substances: Safety Protocols for Businesses [denios.ca]
- 7. coactionspecialty.safetynow.com [coactionspecialty.safetynow.com]
- 8. oshatrainingschool.com [oshatrainingschool.com]
- 9. elementalmicroanalysis.com [elementalmicroanalysis.com]
- 10. synquestlabs.com [synquestlabs.com]
- 11. bucknell.edu [bucknell.edu]
- 12. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 13. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 14. 7.2 Organic Solvents [ehs.cornell.edu]
- 15. p2infohouse.org [p2infohouse.org]
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